Application Note: Step-by-Step Preparation of 5-Phenyl-1H-indole-7-carboxamide

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Compound of Interest

Compound Name:	*5-phenyl-1H-indole-7-carboxamide*
CAS No.:	*860625-06-5*
Cat. No.:	*B8793532*

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Abstract

This application note details a robust, scalable protocol for the synthesis of **5-phenyl-1H-indole-7-carboxamide** (CAS 860625-06-5), a privileged scaffold in kinase inhibitor discovery (e.g., IKK2, JAK, and BTK pathways). Unlike traditional indole syntheses (e.g., Fischer or Bartoli) which require pre-functionalized anilines, this protocol utilizes a late-stage functionalization strategy. Starting from the commercially available 5-bromo-1H-indole-7-carboxylic acid, the target is accessed via a high-yielding amidation followed by a regioselective Suzuki-Miyaura cross-coupling. This modular approach allows researchers to rapidly diversify the 5-position for Structure-Activity Relationship (SAR) studies.

Strategic Analysis & Retrosynthesis

The synthesis is designed for divergency. By installing the carboxamide first, the stable intermediate 5-bromo-1H-indole-7-carboxamide serves as a "branch point" for creating a library of 5-aryl derivatives.

Synthetic Route Selection

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- Route A (Selected): Amidation

  Suzuki Coupling.

  - Advantage:[1] The amide group is robust and directs crystallization. The 5-bromo-7-carboxamide intermediate is stable and can be stored.

  - Mechanism:[2] Electrophilic activation of the carboxylic acid followed by nucleophilic acyl substitution, then Pd-catalyzed transmetallation/reductive elimination.

- Route B (Alternative): Suzuki Coupling

  Amidation.

  - Disadvantage:[2] Solubility of the 5-phenyl-7-carboxylic acid intermediate is often poor, complicating the subsequent amidation step.

Visual Workflow

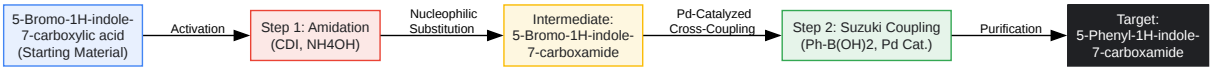

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Figure 1: Modular synthetic workflow for **5-phenyl-1H-indole-7-carboxamide**.

Detailed Experimental Protocol

Step 1: Synthesis of 5-Bromo-1H-indole-7-carboxamide

This step converts the carboxylic acid to a primary amide using 1,1'-Carbonyldiimidazole (CDI) as the coupling reagent. CDI is preferred over thionyl chloride to avoid handling unstable acid chlorides and to minimize side reactions with the indole nitrogen.

Reagents:

- 5-Bromo-1H-indole-7-carboxylic acid (1.0 equiv)

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- 1,1'-Carbonyldiimidazole (CDI) (1.2 equiv)
- Ammonium hydroxide (28-30% NH_3 aqueous) (5.0 equiv)
- Solvent: Anhydrous DMF (Dimethylformamide)

Procedure:

- Activation: Charge a dry round-bottom flask with 5-bromo-1H-indole-7-carboxylic acid (e.g., 1.0 g, 4.16 mmol) and anhydrous DMF (10 mL).
- Add CDI (0.81 g, 5.0 mmol) portion-wise at 0°C. Note: Gas evolution (CO_2) will occur.
- Stir the mixture at room temperature (RT) for 1–2 hours. Monitor by TLC or LCMS for the formation of the active acyl-imidazole intermediate (often visible as a shift in retention time).
- Amidation: Cool the mixture to 0°C and add aqueous ammonium hydroxide (2.5 mL, ~20 mmol) dropwise.
- Allow the reaction to warm to RT and stir for 3 hours.
- Workup: Pour the reaction mixture into ice-cold water (50 mL). The product should precipitate as a solid.
- Isolation: Filter the precipitate, wash with water (3 x 10 mL) and cold diethyl ether (2 x 5 mL) to remove residual DMF.
- Drying: Dry under vacuum at 45°C overnight.
  - Expected Yield: 85–95%
  - Appearance: Off-white to pale beige solid.

Step 2: Suzuki-Miyaura Coupling to **5-Phenyl-1H-indole-7-carboxamide**

This step installs the phenyl ring. The use of a mild base (Na_2CO_3) and a robust catalyst ($Pd(dppf)Cl_2$ or $Pd(PPh_3)_4$) ensures high chemoselectivity without protecting the indole

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nitrogen.

Reagents:

- 5-Bromo-1H-indole-7-carboxamide (1.0 equiv)
- Phenylboronic acid (1.2 equiv)
- Catalyst: $Pd(dppf)Cl_2 \cdot DCM$ (0.05 equiv) or $Pd(PPh_3)_4$ (0.05 equiv)
- Base: Na_2CO_3 (2.0 M aqueous solution, 3.0 equiv)
- Solvent: 1,4-Dioxane (or DME)

Procedure:

- Setup: In a microwave vial or a pressure tube, combine 5-bromo-1H-indole-7-carboxamide (239 mg, 1.0 mmol) and phenylboronic acid (146 mg, 1.2 mmol).
- Add 1,4-dioxane (8 mL) and 2.0 M Na_2CO_3 (1.5 mL).
- Degassing (Critical): Sparge the mixture with Nitrogen or Argon for 5–10 minutes to remove dissolved oxygen. Oxygen presence causes homocoupling of boronic acid and catalyst deactivation.
- Add the Pd catalyst (e.g., 41 mg of $Pd(dppf)Cl_2$). Briefly purge the headspace with inert gas and seal the vessel.
- Reaction: Heat to 90–100°C for 4–12 hours (or 1 hour at 110°C in a microwave reactor).
- Monitoring: Check for consumption of the bromide starting material by LCMS (M+H = 237/239 for SM; M+H = 237 for Product).
- Workup: Cool to RT. Dilute with Ethyl Acetate (30 mL) and wash with water (10 mL) and brine (10 mL).
- Purification: Dry the organic layer over Na_2SO_4, filter, and concentrate. Purify the residue via flash column chromatography (Silica gel, Gradient: 0–5% Methanol in DCM or 20–50% Ethyl

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Acetate in Hexanes).

Analytical Data & QC

Validation of the final product ($C_{15}H_{12}N_2O$, MW: 236.27) should be performed using NMR and LCMS.

Parameter	Specification / Expected Value	Notes
Appearance	White to pale yellow solid	
LCMS (ESI+)	$[M+H]^+$ = 237.1 ± 0.5 Da	Single peak >95% purity
^{1}H NMR (DMSO-d_6)	δ 11.3 (s, 1H, Indole-NH) δ 8.1 (bs, 1H, Amide-NH) δ 7.9 (s, 1H, H-4) δ 7.7 (d, 2H, Ph-H) δ 7.6 (s, 1H, H-6) δ 7.5 (bs, 1H, Amide-NH) δ 7.4 (t, 2H, Ph-H) δ 7.3 (t, 1H, Ph-H) δ 6.6 (s, 1H, H-3)	Shifts are approximate; Indole NH is typically broad.[1][2][3][4][5][6][7][8] H-4 and H-6 are deshielded by the amide and phenyl ring.

Critical Process Parameters (CPPs) & Troubleshooting

Optimization Table

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Issue	Probable Cause	Corrective Action
Low Conversion (Step 1)	Incomplete activation of acid	Ensure CDI quality (it hydrolyzes easily). Ensure gas evolution stops before adding ammonia.
"Black Metal" in Step 2	Catalyst decomposition (Pd black)	Improve degassing (sparging). Lower temperature slightly (80°C). Add ligand (e.g., SPhos) if steric hindrance is high.
Protodeboronation	Loss of boronic acid	Use mild base (K_3PO_4 instead of carbonate). Add excess boronic acid (1.5 equiv).
Poor Solubility	Product insolubility in workup	Use THF/Ethyl Acetate mixtures for extraction. The carboxamide group increases polarity significantly.

Pathway Visualization: Mechanism of Action

The target compound is often explored as an inhibitor of IKK2 or JAK kinases. The carboxamide interacts with the hinge region of the kinase ATP-binding pocket.

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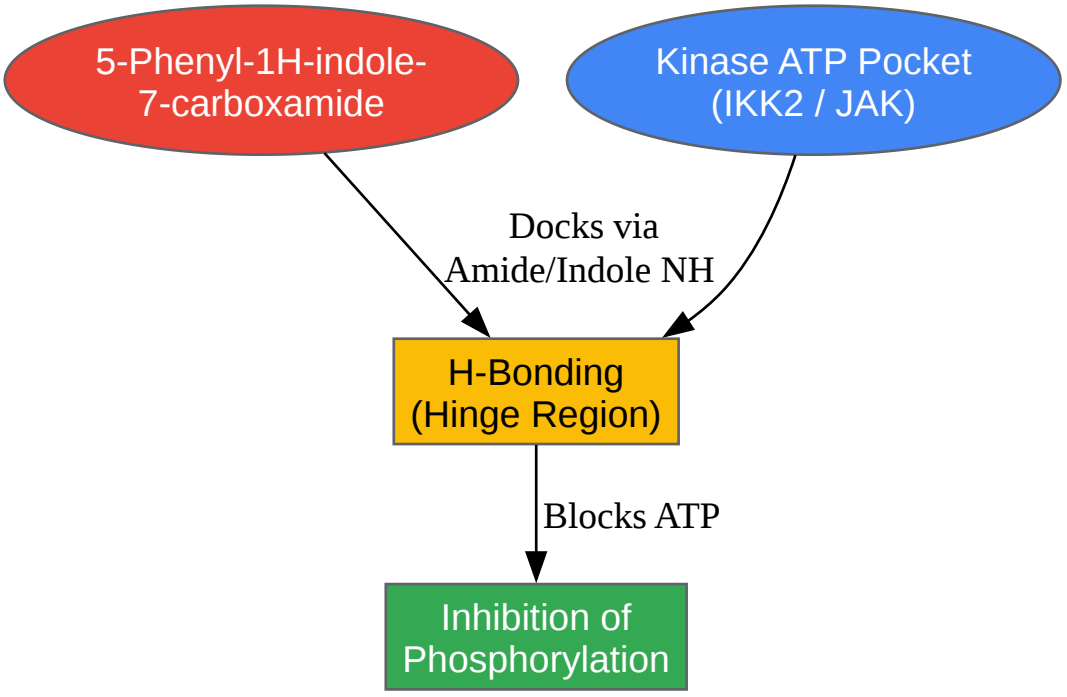

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Figure 2: Simplified mechanism of kinase inhibition by indole-7-carboxamides.

Safety & Handling

- 5-Bromo-1H-indole-7-carboxylic acid: Irritant. Avoid inhalation.
- CDI: Moisture sensitive. Reacts vigorously with water to release CO_2. Handle in a fume hood.
- Palladium Catalysts: Potential sensitizers. Handle with gloves.
- Boronic Acids: Generally low toxicity but should be handled as chemical irritants.

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